

A Comprehensive Technical Guide to 1-Bromoheptane-d1: Safety, Handling, and Storage

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Compound of Interest

Compound Name: **1-Bromoheptane-d1**

Cat. No.: **B1482426**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and key applications of **1-Bromoheptane-d1**. The inclusion of a deuterium atom at the C1 position makes this compound a valuable tool in mechanistic studies, metabolic fate determinations, and as an internal standard in analytical chemistry. While many of the safety and handling protocols are similar to its non-deuterated analog, 1-bromoheptane, this guide will provide specific details where relevant, alongside experimental protocols and key reaction pathways.

Safety and Hazard Information

The safety profile of **1-Bromoheptane-d1** is primarily derived from the data available for 1-Bromoheptane. The substitution of a single protium atom with deuterium is not expected to significantly alter the toxicological properties. However, standard laboratory precautions for handling flammable and irritant chemicals must be strictly followed.

Hazard Classification

1-Bromoheptane is classified as a flammable liquid and vapor. It is also known to cause skin and eye irritation and may cause respiratory irritation.

Table 1: Hazard Identification

Hazard Class	Hazard Statement
Flammable liquids (Category 3)	H226: Flammable liquid and vapor
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

First Aid Measures

Immediate and appropriate first aid is crucial in case of accidental exposure.

Table 2: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs: Get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.

Fire-Fighting Measures

1-Bromoheptane-d1 is a flammable liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Vapors can travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Wear personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust). Dispose of contaminated material as waste according to local regulations.

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **1-Bromoheptane-d1** and ensure the safety of laboratory personnel.

Handling

- Use in a well-ventilated area or under a chemical fume hood.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Take precautionary measures against static discharge.
- Wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles, and a lab coat.
- Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist.

- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from sources of ignition.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
- The recommended storage temperature is room temperature.

Physicochemical Properties

Table 3: Physicochemical Data of 1-Bromoheptane and **1-Bromoheptane-d1**

Property	1-Bromoheptane	1-Bromoheptane-d1
Molecular Formula	C ₇ H ₁₅ Br	C ₇ H ₁₄ DBr
Molecular Weight	179.10 g/mol	180.11 g/mol
Appearance	Colorless liquid	Colorless liquid
Melting Point	-58 °C	Not specified, expected to be very similar to the non-deuterated form.
Boiling Point	180 °C	Not specified, expected to be very similar to the non-deuterated form.
Flash Point	60 °C (140 °F)	Not specified, expected to be very similar to the non-deuterated form.
Density	1.140 g/cm ³ at 25 °C	Not specified, expected to be very similar to the non-deuterated form.
CAS Number	629-04-9	38007-40-8

Experimental Protocols

Synthesis of 1-Bromoheptane-d1

This protocol is adapted from the synthesis of 1-bromoheptane from 1-heptanol. The starting material is 1-heptanol-d1.

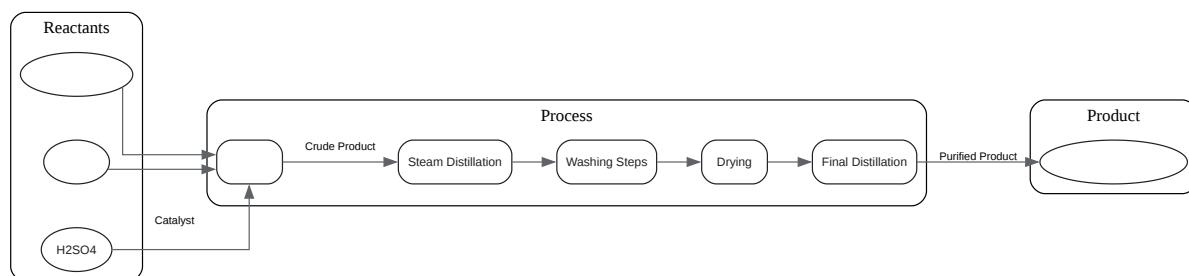
Materials:

- 1-Heptanol-d1
- Concentrated Sulfuric Acid (H_2SO_4)
- 48% Hydrobromic Acid (HBr)
- Sodium Bicarbonate (NaHCO_3) solution
- Anhydrous Calcium Chloride (CaCl_2)
- Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- In a round-bottom flask, cool 1 mole of 1-heptanol-d1 in an ice bath.
- Slowly add 0.5 moles of concentrated sulfuric acid with constant stirring.
- Following the addition of sulfuric acid, slowly add 1.25 moles of 48% hydrobromic acid.
- Remove the flask from the ice bath and assemble a reflux apparatus.
- Heat the mixture to reflux and maintain for 6 hours.
- After reflux, allow the mixture to cool and then set up for steam distillation.
- Steam distill the mixture to separate the crude **1-bromoheptane-d1**.
- Transfer the distillate to a separatory funnel. The organic layer (**1-bromoheptane-d1**) will be the lower layer.

- Wash the organic layer twice with an equal volume of cold, concentrated sulfuric acid to remove any diheptyl ether byproduct.
- Wash the organic layer with water, followed by a wash with sodium bicarbonate solution to neutralize any remaining acid, and then a final wash with water.
- Dry the **1-bromoheptane-d1** over anhydrous calcium chloride.
- Purify the final product by simple distillation, collecting the fraction boiling around 180 °C.



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Caption: Synthesis workflow for **1-Bromoheptane-d1**.

Grignard Reaction with **1-Bromoheptane-d1**

1-Bromoheptane-d1 can be used to prepare a Grignard reagent, which is a powerful nucleophile in organic synthesis.

Materials:

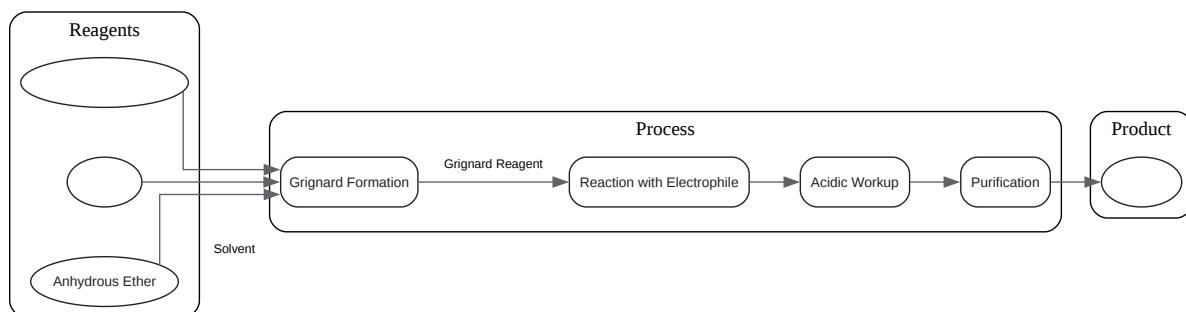
- **1-Bromoheptane-d1**
- Magnesium (Mg) turnings

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Electrophile (e.g., a ketone or aldehyde)
- Aqueous acid solution (e.g., HCl or H₂SO₄) for workup
- Dry glassware, dropping funnel, reflux condenser

Procedure:

- Ensure all glassware is thoroughly dried in an oven and assembled while hot under a stream of dry nitrogen or argon.
- Place magnesium turnings in a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel.
- Add a small amount of anhydrous ether or THF to the flask to cover the magnesium.
- Dissolve **1-Bromoheptane-d1** in anhydrous ether or THF and add it to the dropping funnel.
- Add a small portion of the **1-Bromoheptane-d1** solution to the magnesium. The reaction may need to be initiated by gentle warming or the addition of a small crystal of iodine.
- Once the reaction starts (indicated by bubbling and a cloudy appearance), add the remaining **1-Bromoheptane-d1** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete reaction.
- Cool the Grignard reagent solution to 0 °C in an ice bath.
- Slowly add a solution of the electrophile in anhydrous ether or THF to the Grignard reagent.
- After the addition is complete, stir the reaction mixture at room temperature for a specified time.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride or a dilute acid.

- Extract the product with ether, wash the organic layer with brine, dry over an anhydrous salt (e.g., MgSO₄), and remove the solvent under reduced pressure.
- Purify the product by distillation or chromatography.

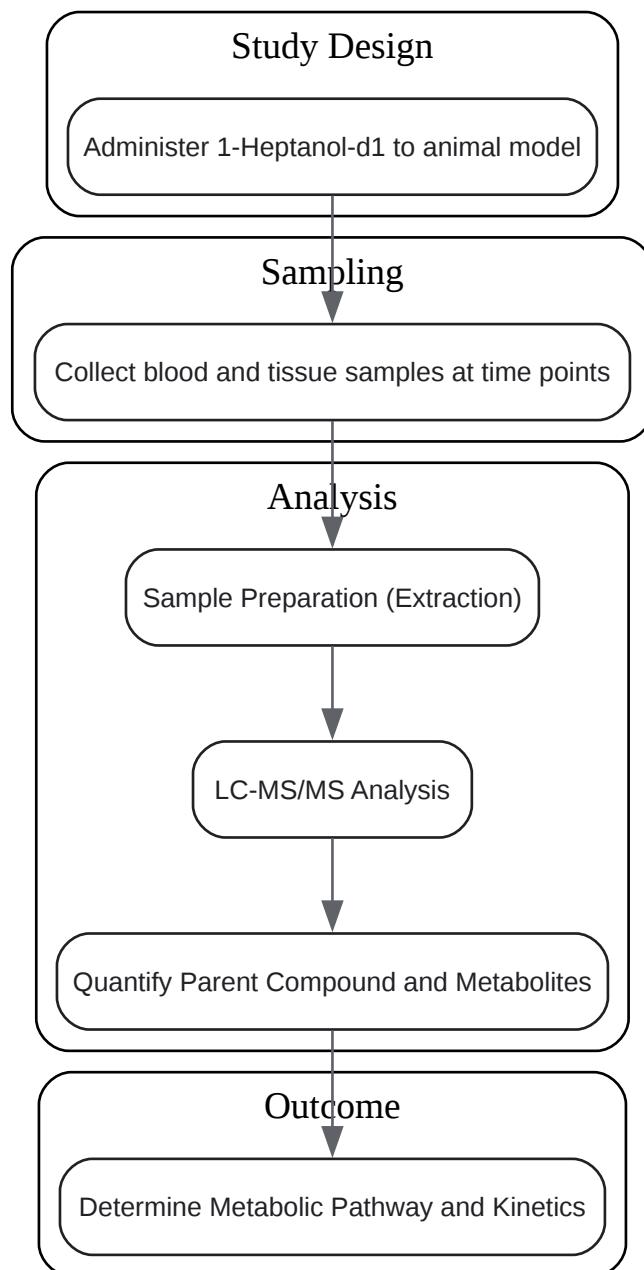


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Caption: General workflow for a Grignard reaction using **1-Bromoheptane-d1**.

Applications in Research and Development Isotopic Tracer in Metabolic Studies

Deuterium-labeled compounds like **1-Bromoheptane-d1** are invaluable as tracers in metabolic studies. The deuterium atom allows for the differentiation of the administered compound from its endogenous counterparts by mass spectrometry. While 1-bromoheptane itself is not a common metabolite, its metabolic fate can be studied to understand the biotransformation of alkyl halides. A more direct application would be the use of a deuterated precursor like 1-heptanol-d1 to trace the metabolism to heptanoic acid and subsequent entry into fatty acid beta-oxidation.



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